Application Note: Stereoselective Synthesis of trans-3-Aminocyclobutanol

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Compound of Interest

Compound Name:	*3-Aminocyclobutanol hydrochloride*
CAS No.:	*1219019-22-3*
Cat. No.:	*B580677*

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Executive Summary

The cyclobutane ring is a critical structural motif in modern medicinal chemistry, offering a rigid scaffold that restricts conformational freedom and improves metabolic stability compared to flexible alkyl chains. Specifically, 3-aminocyclobutanol serves as a high-value pharmacophore in Janus kinase (JAK) inhibitors and GPCR ligands.

A major synthetic challenge is the puckered conformation of the cyclobutane ring, which makes controlling the cis (syn) vs. trans (anti) stereochemistry at the 1,3-positions difficult. Direct reduction of 3-aminocyclobutanone typically yields the thermodynamically preferred cis-isomer (where substituents occupy pseudo-equatorial positions or are stabilized by intramolecular H-bonding).

This guide details a self-validating, scalable protocol for synthesizing the ** trans-isomer** (amino and hydroxyl groups on opposite faces). The strategy employs a Curtius rearrangement followed by a stereochemically corrective Mitsunobu inversion, ensuring diastereomeric ratios (d.r.) exceeding 98:2.

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Strategic Analysis & Retrosynthesis

The Stereochemical Challenge

In 1,3-disubstituted cyclobutanes, the ring adopts a puckered conformation to relieve torsional strain.

- ** cis-Isomer:** Substituents are often pseudo-equatorial/pseudo-equatorial or stabilized by an intramolecular hydrogen bond (N-H···O). This is typically the major product of direct hydride reduction (

).
- ** trans-Isomer:** Represents the "mismatched" steric arrangement often required for specific enzyme pocket binding. Accessing this requires inverting the stereocenter of the easily accessible cis-alcohol.

Synthetic Pathway Visualization

The following workflow illustrates the logic: access the cis-alcohol first, then invert it to trans.

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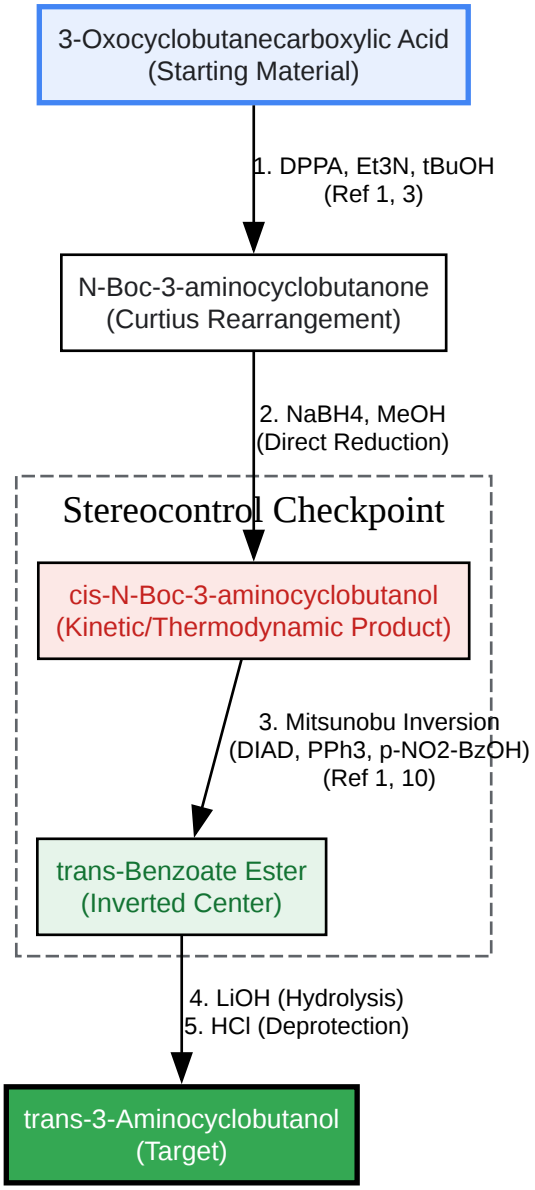

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Figure 1: Strategic workflow for accessing the trans-isomer via stereochemical inversion.

Detailed Experimental Protocol

Phase 1: Curtius Rearrangement

Objective: Convert the carboxylic acid to a protected amine with retention of the ketone.

- Reagents: 3-Oxocyclobutanecarboxylic acid (1.0 eq), Diphenylphosphoryl azide (DPPA, 1.1 eq), Triethylamine (

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, 1.2 eq), tert-Butanol (

, excess).

- Solvent: Toluene (anhydrous).

Protocol:

- Dissolve 3-oxocyclobutanecarboxylic acid (10 g, 87.6 mmol) in anhydrous Toluene (100 mL) under

  .
- Add

  (12.2 mL) followed by DPPA (20.7 mL) dropwise at 0°C.
- Stir at 0°C for 1 hour, then heat to 80°C for 2 hours. Observation: Evolution of

  gas indicates isocyanate formation.
- Add dry

  (50 mL) and reflux (90°C) for 12 hours.
- Workup: Cool to RT. Wash with 1M HCl, saturated

  , and brine. Dry over

  and concentrate.
- Purification: Silica gel chromatography (Hexane/EtOAc 4:1) yields N-Boc-3-aminocyclobutanone as a white solid.

Phase 2: Reduction to cis-Alcohol (The Setup)

Objective: Reduce the ketone.[1] Note that

predominantly yields the cis-isomer (OH and NHBoc on the same side) due to the directing effect of the carbamate or steric approach from the "trans" face.

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- Reagents: Sodium Borohydride (

  , 1.5 eq).
- Solvent: Methanol (MeOH).

Protocol:

- Dissolve N-Boc-3-aminocyclobutanone (5.0 g, 27 mmol) in MeOH (50 mL) at 0°C.
- Add

  (1.53 g) portion-wise over 15 minutes.
- Stir at 0°C for 1 hour, then warm to RT for 1 hour.
- Quench: Add saturated

  solution. Extract with EtOAc (

  mL).
- Isolation: The crude product is typically a mixture favoring the cis-isomer (approx. 80:20 to 90:10 dr).
- Purification (Critical): Recrystallize from Hexane/EtOAc or perform column chromatography to isolate pure ** cis-N-Boc-3-aminocyclobutanol**.
  - QC Check: The cis-isomer often displays a characteristic downfield shift in the methine proton (

    -to-OH) compared to trans due to anisotropy or H-bonding.

Phase 3: Mitsunobu Inversion (The Correction)

Objective: Invert the cis-alcohol stereocenter to generate the trans-ester. This is the authoritative step for high stereochemical purity [1, 10].

- Reagents: Triphenylphosphine (

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, 1.5 eq), Diisopropyl azodicarboxylate (DIAD, 1.5 eq), p-Nitrobenzoic acid (1.5 eq).

- Solvent: THF (anhydrous).

Protocol:

- Dissolve pure cis-N-Boc-3-aminocyclobutanol (3.0 g, 16 mmol),

  (6.3 g), and p-nitrobenzoic acid (4.0 g) in THF (60 mL) under

  .
- Cool to 0°C.
- Add DIAD (4.7 mL) dropwise over 20 minutes. Caution: Exothermic.
- Stir at 0°C for 30 mins, then RT overnight.
- Workup: Concentrate THF. Redissolve in

  , wash with saturated

  .
- Purification: Column chromatography. The product is the ** trans-3-(N-Boc-amino)cyclobutyl p-nitrobenzoate**. The stereocenter at C3 is now inverted relative to C1.

Phase 4: Hydrolysis and Deprotection

Objective: Reveal the free amine and alcohol.

- Hydrolysis: Treat the benzoate ester with LiOH (3 eq) in THF/

  (1:1) at RT for 4 hours. Extract and purify to get ** trans-N-Boc-3-aminocyclobutanol**.
- Deprotection: Dissolve in 1,4-Dioxane. Add 4M HCl in Dioxane. Stir 2 hours.
- Filtration: The product precipitates as ** trans-**3-aminocyclobutanol hydrochloride****.

Data Summary & Quality Control

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Stereochemical Validation (NMR)

Distinguishing cis and trans isomers in 1,3-disubstituted cyclobutanes relies on coupling constants (

) and NOE signals.

Feature	cis-Isomer (Intermediate)	trans-Isomer (Final Product)
NOESY Signal	Strong correlation between H1 (CH-N) and H3 (CH-O).	Weak or absent correlation between H1 and H3.
H3 Chemical Shift	Typically 4.0 - 4.2 ppm (Deshielded by N-group proximity).	Typically 4.3 - 4.5 ppm (Environment varies).
Methine Splitting	Pseudo-equatorial/axial couplings often distinct.	Distinct splitting pattern due to symmetry.

Process Metrics

Step	Reaction Type	Typical Yield	Stereoselectivity (dr)
1	Curtius Rearrangement	75 - 85%	N/A
2	Reduction	90 - 95%	~85:15 (cis:trans)
3	Mitsunobu Inversion	80 - 88%	>99:1 (trans product)
4	Hydrolysis/Deprotection	90 - 95%	Retention of config.

Mechanism of Stereocontrol

The high fidelity of this protocol relies on the

mechanism of the Mitsunobu reaction.

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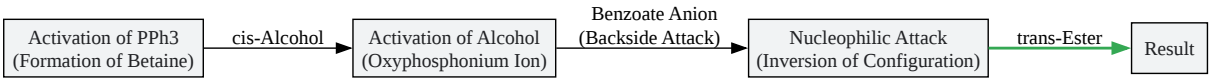

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Figure 2: Mechanistic flow of the Mitsunobu reaction ensuring Walden inversion at the C3 position.

- Betaine Formation: DIAD activates

  .
- Oxyphosphonium Intermediate: The cis-alcohol oxygen attacks the phosphorus, creating a good leaving group (

). This bulky group occupies the pseudo-equatorial position.
- Walden Inversion: The carboxylate nucleophile attacks from the backside (trans-face), strictly inverting the stereocenter to yield the trans-ester [1].

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Disclaimer:This protocol involves the use of hazardous reagents (azides, phosphines). All procedures should be performed in a fume hood with appropriate PPE.

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